

Application Notes and Protocols for Dichlobentiazox Field Trials

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Compound of Interest

Compound Name: *Dichlobentiazox*

Cat. No.: *B3344870*

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These application notes provide a comprehensive guide for designing and executing field trials to evaluate the efficacy of **Dichlobentiazox**, a systemic acquired resistance (SAR) inducer, for the control of key diseases in rice. The protocols outlined below are based on established principles of fungicide field testing and are intended to ensure the generation of robust and reliable data.

Introduction to Dichlobentiazox

Dichlobentiazox is a novel fungicide developed by Kumiai Chemical Industry, introduced in 2016.^{[1][2]} It belongs to the isothiazole class of fungicides and its primary mode of action is the induction of systemic acquired resistance (SAR) in plants.^[3] This mechanism enhances the plant's own defense systems to protect against a broad spectrum of pathogens.

Target Diseases in Rice:

- Rice Blast (*Magnaporthe oryzae*)^{[1][2]}
- Brown Spot (*Cochliobolus miyabeanus*)
- Bacterial Leaf Blight (*Xanthomonas oryzae* pv. *oryzae*)
- Bacterial Grain Rot (*Burkholderia glumae*)

Experimental Design for Field Trials

A well-designed field trial is crucial for obtaining statistically valid results. The following experimental design is recommended for **DichlobentiazoX** efficacy trials.

Site Selection

- Choose a uniform field with a known history of the target disease (e.g., rice blast or brown spot) to ensure adequate disease pressure.
- The site should be representative of the local rice-growing conditions.
- Avoid areas with significant variations in soil type, drainage, or topography.

Experimental Layout

- Randomized Complete Block Design (RCBD): This design is recommended to minimize the effects of field variability.
- Replications: A minimum of three to four replications for each treatment is essential for statistical validity.^[4]
- Plot Size: The size of individual plots will depend on the available land and equipment. A typical plot size for rice fungicide trials is between 10 to 50 square meters.
- Buffer Zones: Establish buffer zones around the experimental area and between plots to minimize spray drift and inter-plot interference.

Treatments

A comprehensive trial should include the following treatments:

- T1: Untreated Control (UTC): This plot receives no fungicide application and serves as a baseline for disease development.
- T2: Vehicle Control: This plot is treated with the formulation excipients without the active ingredient to account for any effects of the formulation itself.

- T3-T5: **Dichlobentiazox** Treatments: Include at least two to three different application rates of **Dichlobentiazox** to determine the optimal dosage.
- T6: Positive Control (Standard Fungicide): Include a currently recommended and effective fungicide for the target disease as a benchmark for comparison.

Experimental Protocols

Dichlobentiazox Formulation and Preparation

- Formulation: While specific commercial formulations may vary, a common formulation is a Suspension Concentrate (SC). For the purpose of these protocols, we will assume a **Dichlobentiazox** 10% SC formulation.
- Preparation of Spray Solution:
 - Calibrate the sprayer to ensure accurate and uniform application.
 - Fill the spray tank with half the required volume of water.
 - Begin agitation and add the calculated amount of **Dichlobentiazox** 10% SC to the tank.
 - Add the remaining water to the tank while maintaining agitation.
 - Continue agitation throughout the spraying process to ensure the solution remains uniformly mixed.

Application Methods and Timing

Dichlobentiazox can be applied both as a nursery box treatment and as a foliar spray.

- Nursery Box Application:
 - Timing: Apply to rice seedlings in the nursery box before transplanting.^{[1][2]}
 - Protocol:
 - Prepare the **Dichlobentiazox** solution as described in section 3.1.

- Evenly drench the soil in the nursery boxes with the solution.
- Ensure thorough coverage of the soil to allow for root uptake and systemic translocation of the active ingredient.
- Foliar Application:
 - Timing for Rice Blast:
 - Preventative: The first application should be made at the late boot stage to 10% heading, with a second application at 50-75% heading for maximum suppression of neck and panicle blast.[\[5\]](#)
 - Curative: If leaf blast symptoms are present, an earlier application may be necessary.
 - Timing for Brown Spot:
 - Applications are typically recommended between the booting and heading stages of rice development.[\[6\]](#)
 - Protocol:
 - Use a calibrated backpack sprayer or a boom sprayer for uniform application.
 - Ensure thorough coverage of the rice foliage, including the undersides of leaves.
 - Spray to the point of runoff, but avoid excessive application that could lead to soil contamination.

Data Collection and Assessment

Regular and systematic data collection is critical for evaluating the efficacy of **DichlobentiazoX**.

Disease Severity Assessment

- Rice Blast:
 - Assess disease severity using the Standard Evaluation System (SES) for rice, which employs a 0-9 scale (Table 1).[\[5\]](#)[\[7\]](#)

- Assessments should be made at multiple time points (e.g., 7, 14, and 21 days after application) and at the late milk or early dough stage for final evaluation.
- For each plot, randomly select 10-20 hills and assess the disease severity on the upper three leaves and the panicles.
- Brown Spot:
 - Visually assess the percentage of leaf area affected by brown spot lesions on the flag leaf and the leaf below it.
 - A 0-9 rating scale, similar to that for rice blast, can be adapted for brown spot assessment.

Phytotoxicity Assessment

- Observe and record any signs of phytotoxicity in the treated plots at each disease assessment interval.
- Use a 0-10 rating scale where 0 = no phytotoxicity and 10 = complete plant death.

Yield Data

- At crop maturity, harvest the grain from a pre-defined net plot area within each plot to avoid edge effects.
- Record the total grain weight per plot.
- Determine the moisture content of the grain and adjust the yield to a standard moisture percentage (e.g., 14%).
- Calculate the yield in tonnes per hectare (t/ha).

Data Presentation

Summarize all quantitative data in clearly structured tables to facilitate comparison between treatments.

Table 1: Standard Evaluation System (SES) for Rice Blast Severity

Score	Symptoms
0	No lesions observed.
1	Small brown specks of pinhead size.
2	Small roundish to slightly elongated, necrotic gray spots, about 1-2 mm in diameter, with a distinct brown margin.
3	Lesion type is the same as in score 2, but a significant number of lesions are on the upper leaves.
4	Typical susceptible blast lesions, 1-2 cm long, affecting less than 2% of the leaf area.
5	Typical blast lesions affecting 2-10% of the leaf area.
6	Typical blast lesions affecting 11-25% of the leaf area.
7	Typical blast lesions affecting 26-50% of the leaf area.
8	Typical blast lesions affecting 51-75% of the leaf area and many leaves are dead.
9	More than 75% of the leaf area affected.

Table 2: Efficacy of **Dichlobentiazox** on Rice Blast Severity and Yield (Example Data)

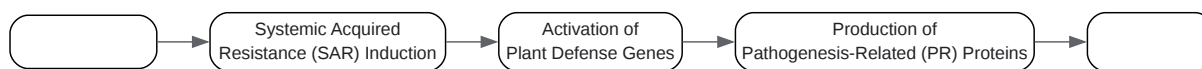
Treatment	Application Rate (g a.i./ha)	Mean Disease Severity (0-9 Scale)	Percent Disease Control (%)	Yield (t/ha)
Untreated Control	-	7.5	-	4.2
Vehicle Control	-	7.4	1.3	4.3
Dichlobentiazox	100	3.2	57.3	6.1
Dichlobentiazox	150	2.5	66.7	6.8
Standard Fungicide	[Insert Rate]	2.8	62.7	6.5

Statistical Analysis

- The collected data should be subjected to Analysis of Variance (ANOVA) to determine if there are statistically significant differences between the treatment means.
- If the ANOVA shows a significant F-value, a post-hoc mean separation test, such as Duncan's Multiple Range Test (DMRT) or Tukey's Honestly Significant Difference (HSD) test, should be performed to compare the treatment means.
- For SAR inducers like **Dichlobentiazox**, it is important to consider the time required for the induction of resistance. Therefore, analyzing the disease progress over time (e.g., using Area Under the Disease Progress Curve - AUDPC) can provide valuable insights.

Visualizations

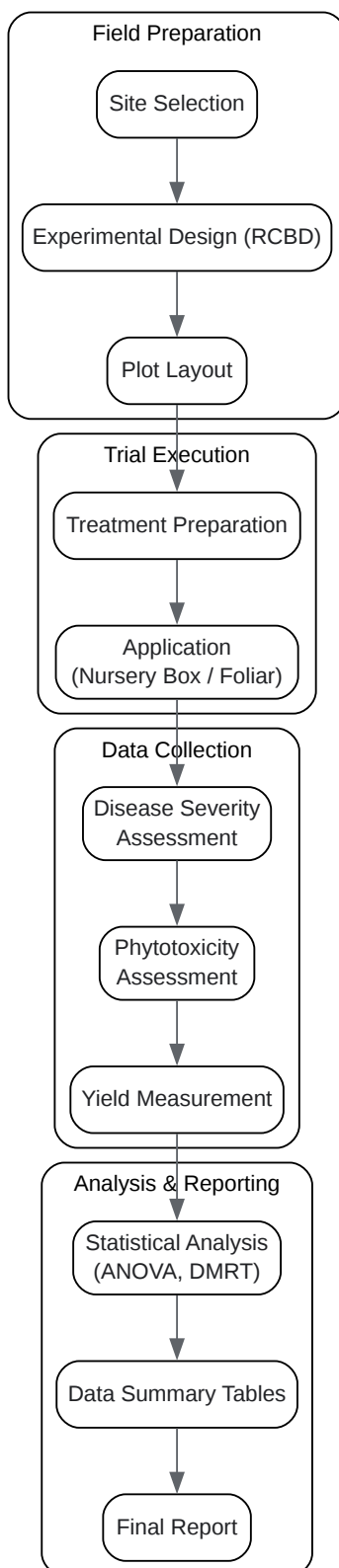
Signaling Pathway



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Caption: **Dichlobentiazox** Mode of Action Pathway.

Experimental Workflow



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Caption: **Dichlobentiazox** Field Trial Workflow.

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